

Introduction: The Enduring Significance of the Piperidine Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(Cyclohexanesulfonyl)piperidine hydrochloride
CAS No.:	1864016-67-0
Cat. No.:	B1459338

[Get Quote](#)

The piperidine ring, a six-membered nitrogen-containing heterocycle, stands as one of the most vital structural motifs in the landscape of medicinal chemistry. Its prevalence is not a matter of chance; the piperidine scaffold is considered a "privileged scaffold" due to its unique combination of properties that enhance a molecule's "druggability."^[1] This includes providing high chemical stability, modulating lipophilicity and water solubility, and offering a three-dimensional structure that can adapt to the steric demands of biological targets.^[1] Consequently, piperidine derivatives are integral components in numerous classes of pharmaceuticals, targeting a wide array of conditions from central nervous system (CNS) disorders to cancer.^[1] The strategic functionalization of the piperidine ring is a cornerstone of modern drug design, allowing for the fine-tuning of a compound's pharmacokinetic and pharmacodynamic profile.^[2] Among the vast library of functionalized piperidines, halogenated intermediates serve as exceptionally versatile building blocks. This guide focuses on one such critical intermediate: 4-Chloropiperidine hydrochloride.

4-Chloropiperidine Hydrochloride: A Versatile Synthetic Intermediate

4-Chloropiperidine hydrochloride is a widely utilized intermediate in the pharmaceutical and chemical industries.[3] Its value lies in the strategic placement of a chlorine atom at the 4-position of the piperidine ring. This chlorine atom serves as an effective leaving group, facilitating nucleophilic substitution reactions and allowing for the facile introduction of a wide variety of functional groups. The compound is supplied as its hydrochloride salt, which enhances its stability and solubility in aqueous and alcoholic media, simplifying its handling and use in various reaction conditions.[4] Its role as a foundational building block makes it indispensable for researchers engaged in the discovery and development of novel therapeutic agents.[3][4]

Physicochemical Properties and Characterization

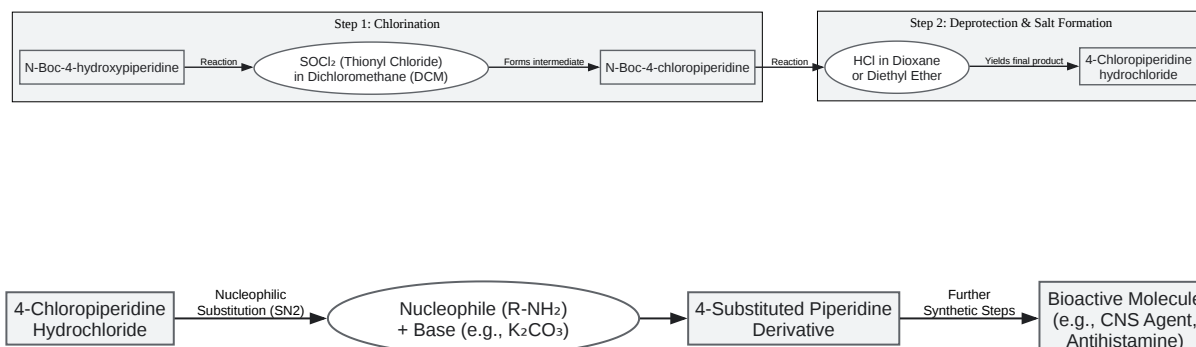
A comprehensive understanding of a compound's physical and chemical properties is fundamental for its effective use in synthesis and research. The key properties of 4-Chloropiperidine hydrochloride are summarized below.

Property	Value	Source(s)
CAS Number	5382-19-4	[3]
Molecular Formula	C ₅ H ₁₀ ClN·HCl (or C ₅ H ₁₁ Cl ₂ N)	[3][5]
Molecular Weight	156.06 g/mol	[3]
Appearance	White to off-white crystalline solid	[4][6]
Melting Point	200-201 °C	[5]
Solubility	Soluble in water and ethanol; slightly soluble in chloroform and methanol.	[5][6]
Storage Conditions	Store at room temperature or 0-8°C in an inert atmosphere.	[3][5]

Synthesis of 4-Chloropiperidine Hydrochloride

Multiple synthetic routes to 4-substituted piperidines exist, including methods like the aza-Prins cyclization, which is effective for producing 4-halopiperidine derivatives.[7] A common laboratory-scale preparation method involves the direct chlorination of a protected piperidine precursor, followed by deprotection and salt formation. A more direct, albeit potentially less selective, method involves the reaction of piperidine itself with a chlorinating agent, followed by acidification to yield the hydrochloride salt.[6] The mechanism for aza-Prins cyclization involves the Lewis acid-mediated opening of an epoxide ring, followed by intramolecular cyclization with a homoallylic amine to form a piperidine carbonium ion, which is then trapped by a chloride ion. [7]

Below is a representative workflow for the synthesis of 4-Chloropiperidine hydrochloride from a 4-hydroxypiperidine precursor, a common and reliable method that offers good control over the reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. CAS 5382-19-4: 4-Chloropiperidine hydrochloride \[cymitquimica.com\]](#)
- [5. lookchem.com \[lookchem.com\]](#)
- [6. chembk.com \[chembk.com\]](#)
- [7. Bot Verification \[rasayanjournal.co.in\]](#)
- [To cite this document: BenchChem. \[Introduction: The Enduring Significance of the Piperidine Scaffold\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1459338/docs#introduction-the-enduring-significance-of-the-piperidine-scaffold\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check